

In-Depth Spectroscopic Analysis of Sculponeatic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sculponeatic acid

Cat. No.: B1151703

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of the spectroscopic data for **Sculponeatic acid**, a novel A-ring contracted oleanane triterpenoid. The information presented is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a detailed examination of its structural elucidation through Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Introduction

Sculponeatic acid, isolated from the plant *Isodon sculponeata*, represents a unique chemical scaffold with potential biological activities. Its structure was elucidated based on extensive spectroscopic analysis. This document compiles the available spectroscopic data to serve as a foundational resource for further research and development.

Spectroscopic Data

The spectroscopic data for **Sculponeatic acid** are summarized in the following tables, providing a clear and concise reference for its structural features.

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum of **Sculponeatic acid** was recorded in CDCl₃ at 100 MHz. The chemical shifts are reported in ppm (δ) and are referenced to the solvent signal.

Position	Chemical Shift (δ)	Position	Chemical Shift (δ)
1	48.9 (t)	16	23.5 (t)
2	199.8 (s)	17	47.5 (s)
3	44.7 (s)	18	53.0 (d)
4	26.5 (q)	19	73.2 (d)
5	39.0 (d)	20	41.8 (s)
6	18.9 (t)	21	26.2 (t)
7	33.1 (t)	22	37.1 (t)
8	40.0 (s)	23	28.1 (q)
9	48.0 (d)	24	16.8 (q)
10	38.1 (s)	25	16.8 (q)
11	23.7 (t)	26	17.2 (q)
12	122.3 (d)	27	26.0 (q)
13	144.1 (s)	28	28.9 (q)
14	42.1 (s)	29	33.1 (q)
15	28.1 (t)	30	179.8 (s)

¹H NMR Spectroscopic Data

The ¹H NMR spectrum of **Sculponeatic acid** was recorded in CDCl₃ at 400 MHz. Chemical shifts are reported in ppm (δ) with coupling constants (J) in Hertz.

Position	Chemical Shift (δ , mult., J)	Position	Chemical Shift (δ , mult., J)
1 α	2.45 (d, 12.0)	12	5.30 (t, 3.6)
1 β	2.95 (d, 12.0)	18	2.90 (dd, 13.6, 4.0)
5	2.05 (m)	19	3.25 (dd, 11.2, 4.8)
9	1.80 (m)	23	1.10 (s)
11 α	1.95 (m)	24	1.05 (s)
11 β	1.85 (m)	25	0.85 (s)
26	0.95 (s)		
27	1.20 (s)		
28	0.90 (s)		
29	0.92 (s)		

Infrared (IR) and Mass Spectrometry (MS) Data

Spectroscopic Technique	Key Absorptions / Fragments
IR (KBr, cm^{-1})	3440 (OH), 1735 (C=O, ester), 1695 (C=O, acid)
HR-ESI-MS (m/z)	493.3290 $[\text{M}+\text{Na}]^+$ (Calcd. for $\text{C}_{30}\text{H}_{46}\text{O}_5\text{Na}$, 493.3294)

Experimental Protocols

The following section details the methodologies employed for the spectroscopic analysis of **Sculponeatic acid**.

General Experimental Procedures

Optical rotations were measured on a JASCO P-1020 digital polarimeter. IR spectra were recorded on a Bruker Tensor 27 FT-IR spectrometer with KBr pellets. NMR spectra were obtained on a Bruker AV-400 spectrometer with TMS as an internal standard. High-resolution

electrospray ionization mass spectrometry (HR-ESI-MS) was performed on an API QSTAR Pulsar i spectrometer.

Extraction and Isolation

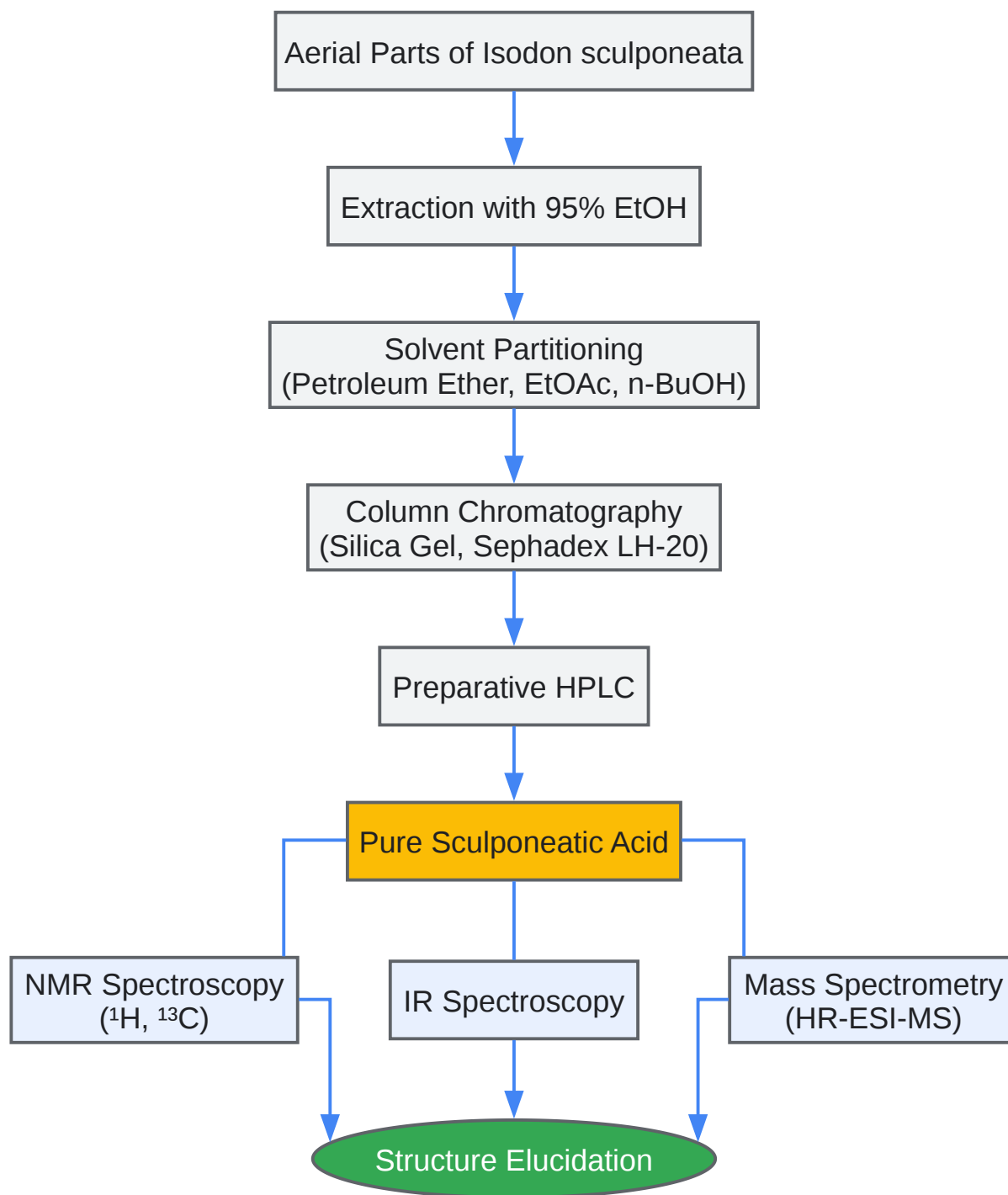
The air-dried and powdered aerial parts of *Isodon sculponeata* were extracted with 95% ethanol. The concentrated extract was then partitioned between methanol-water and petroleum ether, followed by partitioning with ethyl acetate and n-butanol. The ethyl acetate fraction was subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative HPLC to yield pure **Sculponeatic acid**.

Spectroscopic Measurements

- **NMR Spectroscopy:** ^1H NMR and ^{13}C NMR spectra were acquired in deuterated chloroform (CDCl_3) on a Bruker AV-400 spectrometer operating at 400 MHz for ^1H and 100 MHz for ^{13}C . Chemical shifts were referenced to the residual solvent signals (δH 7.26 and δC 77.0).
- **Infrared Spectroscopy:** The IR spectrum was obtained using a potassium bromide (KBr) pellet method on a Bruker Tensor 27 FT-IR spectrometer.
- **Mass Spectrometry:** High-resolution mass spectra were acquired using an electrospray ionization (ESI) source in positive ion mode on an API QSTAR Pulsar i time-of-flight (TOF) mass spectrometer.

Experimental Workflow

The logical flow of the isolation and structural elucidation of **Sculponeatic acid** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Isolation and structural elucidation workflow for **Sculponeatic acid**.

This comprehensive guide provides foundational data and methodologies that are crucial for the advancement of research on **Sculponeatic acid** and its potential applications.

- To cite this document: BenchChem. [In-Depth Spectroscopic Analysis of Sculponeatic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151703#spectroscopic-data-of-sculponeatic-acid-nmr-ir-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com